

Formyl Acetate: A Technical Guide to Safety and Handling for Researchers

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Compound of Interest

Compound Name: *Formyl acetate*

Cat. No.: *B1329439*

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Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

Formyl acetate, also known as acetic formic anhydride, is a highly reactive formylating agent utilized in various organic syntheses. Its utility in the laboratory is matched by its hazardous properties, necessitating a thorough understanding of its safety profile and handling requirements. This technical guide provides a comprehensive overview of the safety data for **formyl acetate**, detailed experimental protocols for its synthesis and safe handling, and visual aids to illustrate key concepts. The information is curated to meet the needs of researchers and professionals in drug development and other scientific fields where **formyl acetate** may be employed.

Chemical and Physical Properties

Formyl acetate is a colorless liquid with the chemical formula $C_3H_4O_3$. It is the mixed anhydride of acetic acid and formic acid. Due to its instability, it is not commercially available and is typically prepared in situ or used shortly after synthesis.

Property	Value	Reference(s)
Molecular Weight	88.06 g/mol	[1]
Boiling Point	27-28 °C at 10 mmHg (1.33 kPa)	[1]
Density	1.116 g/cm ³	[2]
Flash Point	31 °C	[2]
CAS Number	2258-42-6	[1]
Appearance	Colorless liquid	[2]


Safety Data Sheet (SDS)


Hazards Identification

Formyl acetate is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapor
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

GHS Pictograms:

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Signal Word: Warning

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

First-Aid Measures

- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.

Fire-Fighting Measures

- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific hazards arising from the chemical: Flammable liquid and vapor. Vapors may form explosive mixtures with air. Decomposition products include acetic acid and carbon monoxide.

Accidental Release Measures

- Personal precautions: Wear appropriate personal protective equipment (PPE), including respiratory protection, chemical-resistant gloves, and eye protection. Ensure adequate ventilation and remove all sources of ignition.
- Environmental precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods for cleaning up: Absorb with inert material (e.g., sand, silica gel) and place in a suitable container for disposal.

Handling and Storage Precautions

Formyl acetate decomposes at room temperature, and this process is accelerated at elevated temperatures, producing acetic acid and carbon monoxide. [1]

- Handling: All manipulations should be carried out in a well-ventilated fume hood. [1] Avoid contact with skin, eyes, and clothing. [2] Use spark-proof tools and explosion-proof equipment. Ground/bond container and receiving equipment to prevent static discharge.
- Storage: Store at 2-8°C in a tightly closed container in a dry and well-ventilated place. [2] Crucially, do not store in a sealed container, as the evolution of carbon monoxide can lead to a dangerous buildup of pressure and potential explosion. [1] A flask fitted with a polyethylene stopper is recommended for storage. [1]

Experimental Protocols

Synthesis of Formyl Acetate from Sodium Formate and Acetyl Chloride

This procedure is adapted from a method reported by Krimen. [1] Materials:

- Sodium formate (finely ground)
- Acetyl chloride
- Anhydrous diethyl ether

- Three-necked round-bottomed flask
- Stirrer
- Dropping funnel
- Reflux condenser with a calcium chloride drying tube
- Thermometer

Procedure:

- Set up the reaction apparatus in a fume hood, ensuring all glassware is dry.
- Charge the three-necked flask with sodium formate and anhydrous diethyl ether.
- Stir the mixture and add acetyl chloride via the dropping funnel at a rate that maintains the reaction temperature between 23-27°C.
- After the addition is complete, continue stirring the mixture for several hours to ensure the reaction goes to completion.
- Filter the mixture by suction filtration to remove sodium chloride.
- Wash the solid residue with a small amount of anhydrous diethyl ether and combine the washings with the filtrate.
- Remove the ether from the filtrate by distillation under reduced pressure.
- The resulting residue is **formyl acetate**. Due to its instability, it is recommended to use it immediately or store it appropriately for a short period.

Safe Handling Protocol for Formyl Acetate in a Laboratory Setting

This protocol outlines the steps for safely handling **formyl acetate** during a typical laboratory procedure, such as its use as a formylating agent.

Prerequisites:

- A designated work area within a certified chemical fume hood.
- All necessary PPE is readily available and in good condition (chemical splash goggles, face shield, appropriate chemical-resistant gloves, and a lab coat).
- An emergency eyewash station and safety shower are accessible.
- A spill kit appropriate for flammable liquids is available.

Procedure:

- Before starting, ensure the fume hood is functioning correctly.
- Don all required PPE.
- If using freshly synthesized **formyl acetate**, ensure it has been cooled to a safe handling temperature.
- Carefully transfer the required amount of **formyl acetate** using a glass syringe or a cannula. Avoid using metal needles if possible, or ensure they are compatible.
- Perform all subsequent reaction steps within the fume hood.
- Keep the container of **formyl acetate** closed when not in use.
- Upon completion of the reaction, quench any unreacted **formyl acetate** according to established laboratory procedures (e.g., slow addition to a stirred, cooled solution of a suitable nucleophile like an alcohol or water, being mindful of gas evolution).
- Decontaminate all glassware that has been in contact with **formyl acetate** by rinsing with a suitable solvent (e.g., acetone) in the fume hood. Collect the rinsate as hazardous waste.
- Dispose of all waste materials according to the disposal protocol outlined below.
- Remove PPE in the correct order to avoid cross-contamination and wash hands thoroughly.

Disposal Protocol for Formyl Acetate Waste

All waste containing **formyl acetate** must be treated as hazardous waste.

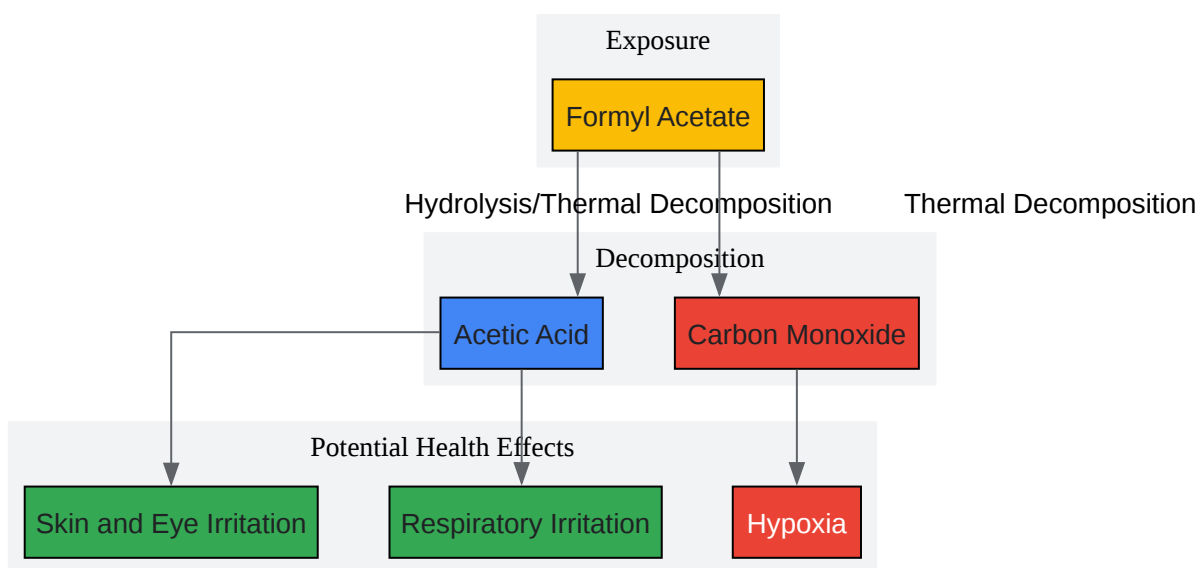
Procedure:

- Collect all liquid waste containing **formyl acetate** in a designated, labeled, and compatible waste container. The container should be made of a material that is resistant to organic solvents and acids.
- Do not mix **formyl acetate** waste with incompatible materials. Refer to a chemical compatibility chart if unsure.
- Solid waste, such as contaminated gloves and absorbent materials, should be collected in a separate, clearly labeled hazardous waste bag.
- Arrange for the disposal of the hazardous waste through your institution's environmental health and safety office. Ensure that the waste is correctly labeled with its contents.

Visualizations

Logical Relationship: Formyl Acetate Decomposition and Potential Toxicity

The following diagram illustrates the decomposition of **formyl acetate** and the potential health hazards associated with its decomposition products.

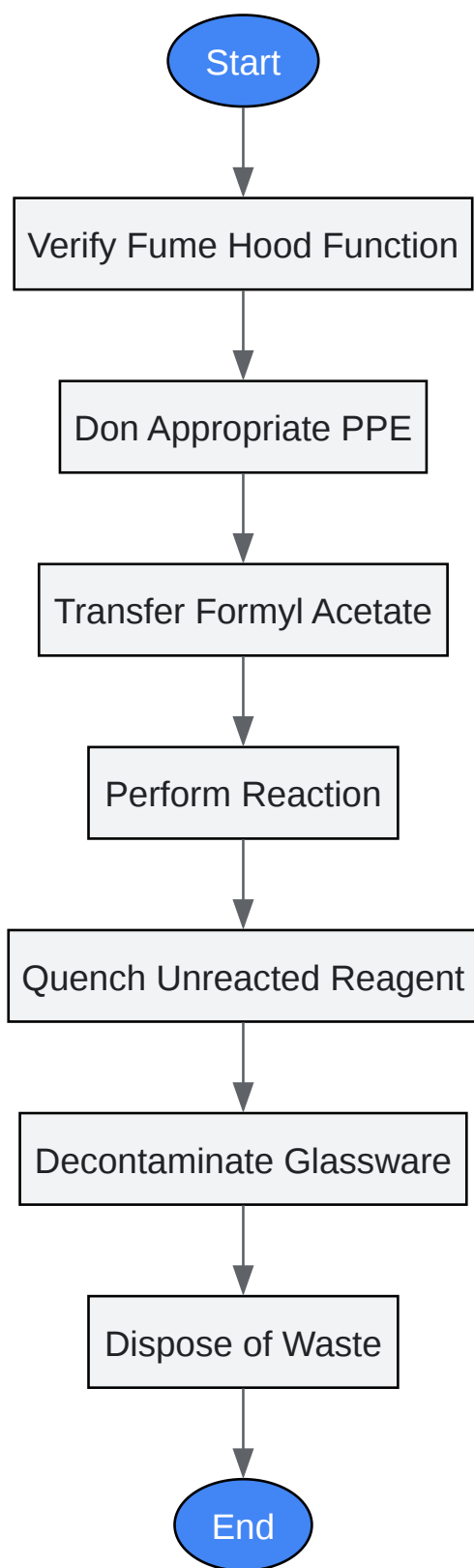


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Caption: Decomposition of **formyl acetate** and associated health hazards.

Experimental Workflow: Safe Handling of Formyl Acetate

This diagram outlines a logical workflow for the safe handling of **formyl acetate** in a laboratory setting.



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Caption: Workflow for the safe handling of **formyl acetate**.

Conclusion

Formyl acetate is a valuable reagent in organic synthesis, but its reactive and hazardous nature demands stringent safety protocols. Researchers, scientists, and drug development professionals must be well-versed in its properties, handling, and disposal requirements to ensure a safe laboratory environment. Adherence to the guidelines presented in this technical guide will help mitigate the risks associated with the use of **formyl acetate**. Always consult the most up-to-date Safety Data Sheet from your supplier and your institution's specific safety procedures before working with this chemical.

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References

- 1. Formyl acetate synthesis - chemicalbook [chemicalbook.com]
- 2. pubs.acs.org [pubs.acs.org]
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